

Chemical Profile and Application of Albendazole Sulfone-d7

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Compound Focus: Albendazole sulfone-d7

Cat. No.: S12888851

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Albendazole Sulfone-d7 is a characterized chemical compound used exclusively as a **reference standard** for the Active Pharmaceutical Ingredient (API) Albendazole in analytical testing [1].

- **Primary Use:** It is intended for **analytical method development (AMV), method validation, and Quality Control (QC)** during the synthesis and formulation stages of drug development [1].
- **Regulatory Compliance:** The standard is compliant with regulatory guidelines and serves as a reference for traceability against pharmacopeial standards (e.g., USP, EP) [1].
- **Important Note:** This product, like other reference standards from suppliers such as Axios Research, is intended for analytical purposes only and is not for human use [1].

Analytical Methodologies and Protocols

Since direct chromatographic methods for **Albendazole Sulfone-d7** are not detailed in the search results, the following validated protocols for the non-labelled albendazole sulfone and related compounds provide a strong basis for method development. You can adapt these conditions, substituting the internal standard with **Albendazole Sulfone-d7**.

Protocol 1: Simultaneous LC-MS/MS Analysis in Human Plasma

This high-throughput method is validated per ICH M10 guidelines and is suitable for sensitive, simultaneous quantification of albendazole and its metabolites [2].

- **Sample Preparation:** A one-step extraction procedure using an **Ostro plate** is applied.
- **Chromatography:**
 - **Technique:** Gradient elution LC-MS/MS.
 - **Sample Volume:** 50 µL of human plasma.
 - **Run Time:** 4 minutes.
- **Mass Spectrometry:** Detection is performed in **Multiple Reaction Monitoring (MRM)** mode.
- **Linear Ranges:** The method is validated for albendazole sulfone over a range of **0.5-500 ng/mL** [2].

Protocol 2: HPLC-PDA Analysis in Cattle Plasma

This method provides a cost-effective alternative for laboratories without access to mass spectrometry and has been validated according to European Medicines Agency (EMA) guidelines [3] [4] [5].

- **Sample Preparation: Solid-phase extraction (SPE)** is carried out.
- **Chromatography:**
 - **Column:** XBridge C18 (4.6 mm × 250 mm, 5 µm).
 - **Mobile Phase:** Gradient elution of **acetonitrile and 0.025 M ammonium acetate buffer (pH adjusted to 6.6)**.
 - **Flow Rate:** 1.2 mL/min.
 - **Detection:** PDA detector set at **292 nm**.
- **Linear Range:** The calibration curve for albendazole sulfone is linear from **0.025 to 2.0 µg/mL** with a correlation coefficient $R^2 \geq 0.99$ [3] [5].

Summarized Quantitative Data

The table below consolidates key validation parameters from the researched methods, demonstrating their performance for quantifying albendazole sulfone.

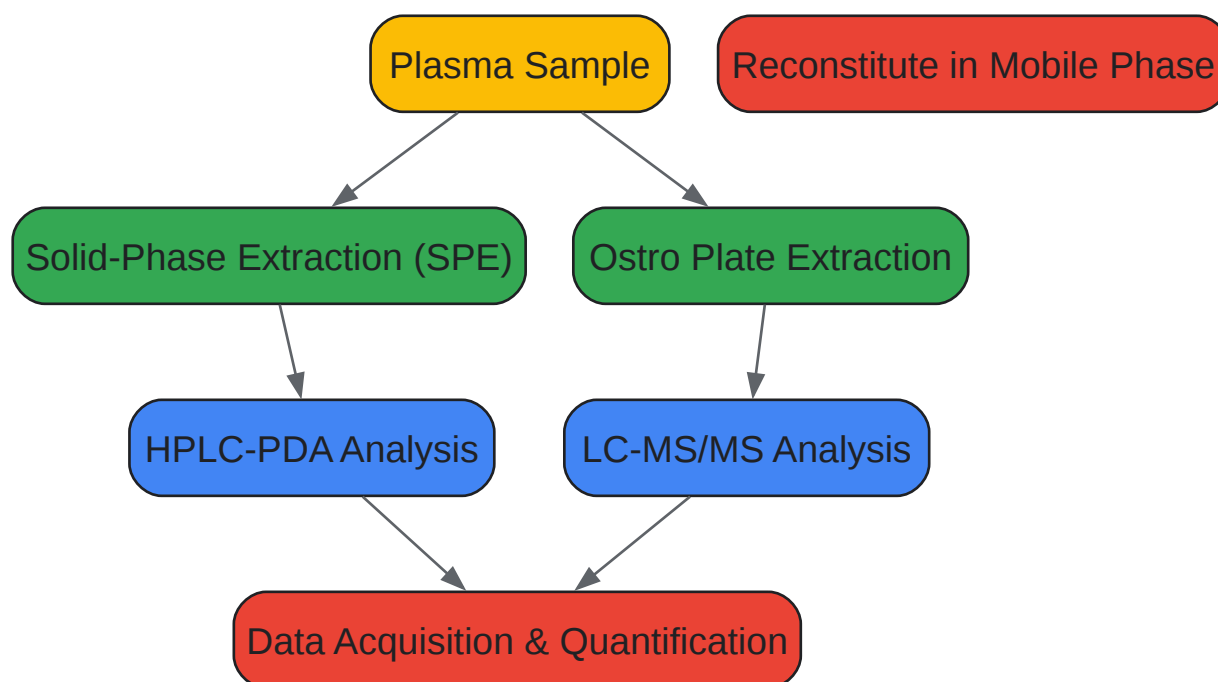
Table 1: Analytical Method Performance Data for Albendazole Sulfone

| Parameter | LC-MS/MS Method (Human Plasma) [2] | HPLC-PDA Method (Cattle Plasma) [3] [5] |
|--------------|------------------------------------|---|
| Linear Range | 0.5 - 500 ng/mL | 0.025 - 2.0 µg/mL (25 - 2000 ng/mL) |

| Parameter | LC-MS/MS Method (Human Plasma) [2] | HPLC-PDA Method (Cattle Plasma) [3] [5] |
|--------------------------------------|------------------------------------|---|
| Lower Limit of Quantification (LLOQ) | 0.5 ng/mL | 0.025 µg/mL (25 ng/mL) |
| Precision (CV) | < 7% | ≤ 10.7% |
| Accuracy | Conforms to ICH M10 | 93.3 - 114.1% |

Experimental Workflow for Plasma Analysis

For a clear overview, the following diagram illustrates the general workflow for sample preparation and analysis, integrating elements from the cited protocols.



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Key Considerations for Researchers

- **Internal Standard Calibration:** Using a deuterated internal standard like **Albendazole Sulfone-d7** improves analytical accuracy by correcting for sample loss during preparation and instrument variability [6] [1].
- **Metabolite Pathway:** Understanding the metabolism is crucial. Albendazole is rapidly oxidized to the active **albendazole sulfoxide**, which is further oxidized to the inactive **albendazole sulfone** [3] [7]. Albendazole sulfoxide is chiral, and its enantiomers can be separated using specific chiral columns or methods [8] [9].
- **Cytotoxicity Note:** Studies indicate that the metabolism of albendazole to its sulfoxide and sulfone metabolites may represent a **detoxification pathway**, as these metabolites show lower cytotoxic potential compared to the parent drug in model systems [7].

Reference List

- A high-throughput LC-MS/MS method for simultaneous analysis of albendazole, albendazole sulfoxide and albendazole sulfone in human plasma. *J Chromatogr B Analyt Technol Biomed Life Sci.* 2025;1264:124741. doi:10.1016/j.jchromb.2025.124741 [2]
- Enantioselective analysis of albendazole sulfoxide in plasma using the chiral stationary phase. *Chirality.* 1997;9(8):722-726. doi:10.1002/(SICI)1520-636X(1997)9:8<722::AID-CHIR2>3.0.CO;2-7 [8]
- Analytical Method for the Simultaneous Determination of Albendazole and Metabolites Using HPLC-PDA: A Validation Study. *Molecules.* 2025;30(9):2039. doi:10.3390/molecules30092039 [3] [4] [5]
- An improved HPLC–tandem mass spectrometry method for simultaneous determination of albendazole and its active metabolite, albendazole sulfoxide. *J Pharm Anal.* 2016;6(4):226-234. doi:10.1016/j.jpha.2016.02.002 [6]
- Albendazole sulfoxide enantiomers: preparative chiral separation and absolute stereochemistry. *J Chromatogr A.* 2012;1230:61-65. doi:10.1016/j.chroma.2012.01.070 [9]
- Comparison of Albendazole Cytotoxicity in Terms of the Presence of Metabolites. *J Vet Res.* 2017;61(3):313-319. doi:10.1515/jvetres-2017-0042 [7]
- **Albendazole Sulfone-d7** - CAS 75184-71-3 (non-labelled). Axios Research. [1]

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References

1. Albendazole Sulfone-d7 - CAS - 75184-71-3 (non-labelled) [axios-research.com]

2. A high-throughput LC-MS/MS method for simultaneous ... [pubmed.ncbi.nlm.nih.gov]
3. Analytical Method for the Simultaneous Determination of ... [pmc.ncbi.nlm.nih.gov]
4. Analytical Method for the Simultaneous Determination of ... [pubmed.ncbi.nlm.nih.gov]
5. Analytical Method for the Simultaneous Determination of ... [mdpi.com]
6. tandem mass spectrometry method for simultaneous ... [pmc.ncbi.nlm.nih.gov]
7. Comparison of Albendazole Cytotoxicity in Terms ... [pmc.ncbi.nlm.nih.gov]
8. Enantioselective analysis of albendazole sulfoxide in ... [pubmed.ncbi.nlm.nih.gov]
9. Albendazole sulfoxide enantiomers: preparative chiral ... [pubmed.ncbi.nlm.nih.gov]

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